

An In-Depth Technical Guide to FK866 as a NAMPT Inhibitor

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Compound of Interest

Compound Name: FK 866 hydrochloride

Cat. No.: B1191877

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This guide provides a comprehensive technical overview of FK866, a potent and specific inhibitor of nicotinamide phosphoribosyltransferase (NAMPT). It is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential and experimental application of this compound.

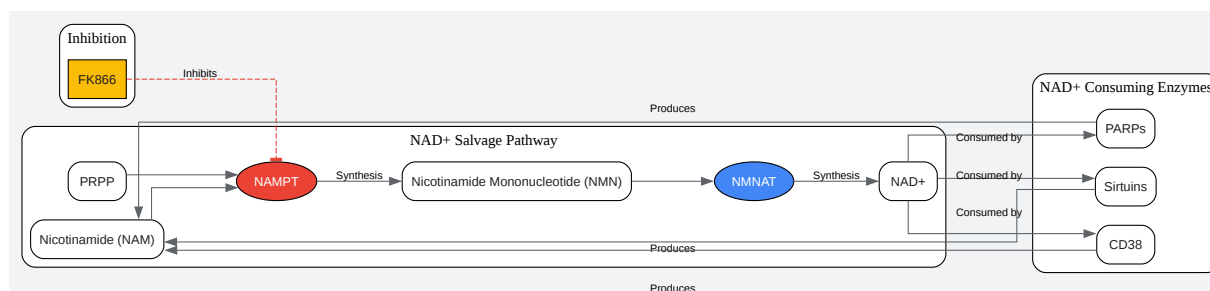
Section 1: The Critical Role of NAD⁺ Metabolism and NAMPT

Nicotinamide adenine dinucleotide (NAD⁺) is a fundamental coenzyme in cellular metabolism, playing a pivotal role in redox reactions essential for processes like glycolysis, the tricarboxylic acid cycle, and oxidative phosphorylation.^{[1][2]} Beyond its function in bioenergetics, NAD⁺ is consumed by a variety of enzymes, including poly(ADP-ribose) polymerases (PARPs), sirtuins, and CD38, which are involved in DNA repair, gene expression, and immune signaling.^{[2][3]}

Mammalian cells primarily synthesize NAD⁺ through a salvage pathway, which recycles nicotinamide (NAM), a breakdown product of NAD⁺-consuming enzymes.^[4] The rate-limiting enzyme in this crucial pathway is nicotinamide phosphoribosyltransferase (NAMPT).^{[4][5][6][7]} NAMPT catalyzes the conversion of nicotinamide and 5-phosphoribosyl-1-pyrophosphate (PRPP) into nicotinamide mononucleotide (NMN), which is subsequently converted to NAD⁺.^[4]

[7] Due to their high metabolic and proliferative rates, cancer cells exhibit a heightened dependency on the NAMPT-mediated salvage pathway to maintain their NAD⁺ pools.[8] This dependency makes NAMPT a compelling therapeutic target for cancer.[8][9]

Diagram: The NAD⁺ Salvage Pathway and the Point of FK866 Inhibition



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Caption: The NAD⁺ salvage pathway and the inhibitory action of FK866 on NAMPT.

Section 2: FK866: A Potent and Specific NAMPT Inhibitor

FK866, also known as daporinad or APO866, is a small molecule identified as a highly specific and potent, non-competitive inhibitor of NAMPT.[10][11] Its chemical name is (E)-N-[4-(1-benzoylpiperidin-4-yl)butyl]-3-(pyridin-3-yl)acrylamide.[12]

Chemical and Physical Properties of FK866

Property	Value	Source
Molecular Formula	C ₂₄ H ₂₉ N ₃ O ₂	[1]
Molecular Weight	391.5 g/mol	[1]
CAS Number	658084-64-1	[13]
Ki value	0.3 nM	[14]
IC50 (HepG2 cells)	~1 nM	[13]

Mechanism of Action

FK866 exerts its biological effects by directly binding to and inhibiting NAMPT, thereby blocking the synthesis of NMN and leading to a subsequent depletion of intracellular NAD⁺ pools.[8][15] This NAD⁺ depletion has profound downstream consequences, including:

- **Energy Crisis:** Reduced NAD⁺ levels impair cellular redox reactions, leading to a decrease in ATP production.[14][15]
- **Induction of Apoptosis:** The depletion of NAD⁺ can trigger programmed cell death, particularly in cells with high NAD⁺ turnover, such as cancer cells.[1][10][11]
- **Cell Cycle Arrest:** FK866 has been shown to induce cell cycle arrest, often at the G2/M phase.[14][16]
- **Autophagy:** The compound can induce autophagy, a cellular self-degradation process.[14]
- **Inhibition of Signaling Pathways:** FK866 has been reported to inhibit mTORC1 and MAPK/ERK signaling pathways.[14]

Importantly, the inhibitory effect of FK866 is specific to the NAMPT-mediated salvage pathway and does not affect the de novo synthesis of NAD⁺ from tryptophan or the Preiss-Handler pathway which utilizes nicotinic acid.[3][11]

Section 3: In Vitro Characterization of FK866 Activity

A crucial aspect of studying FK866 is the robust in vitro characterization of its effects on cellular processes. The following protocols provide a framework for these investigations.

Protocol 1: Cell Viability and Proliferation Assay

Objective: To determine the cytotoxic and anti-proliferative effects of FK866 on a given cell line.

Methodology:

- **Cell Seeding:** Plate cells in a 96-well plate at a predetermined optimal density and allow them to adhere overnight.
- **Treatment:** Treat the cells with a serial dilution of FK866 (e.g., ranging from picomolar to micromolar concentrations). Include a vehicle control (e.g., DMSO).
- **Incubation:** Incubate the cells for a specified period (e.g., 72 hours).
- **Viability Assessment:** Measure cell viability using a suitable assay, such as the CellTiter-Glo® Luminescent Cell Viability Assay, which quantifies ATP levels.[\[17\]](#)
- **Data Analysis:** Calculate the half-maximal inhibitory concentration (IC₅₀) value by plotting the percentage of viable cells against the logarithm of the FK866 concentration and fitting the data to a dose-response curve.

Causality Insight: The reduction in ATP levels, as measured by the CellTiter-Glo® assay, is a direct consequence of NAD⁺ depletion caused by FK866-mediated NAMPT inhibition, reflecting a decline in metabolically active cells.

Protocol 2: Intracellular NAD⁺ Level Quantification

Objective: To directly measure the impact of FK866 on intracellular NAD⁺ levels.

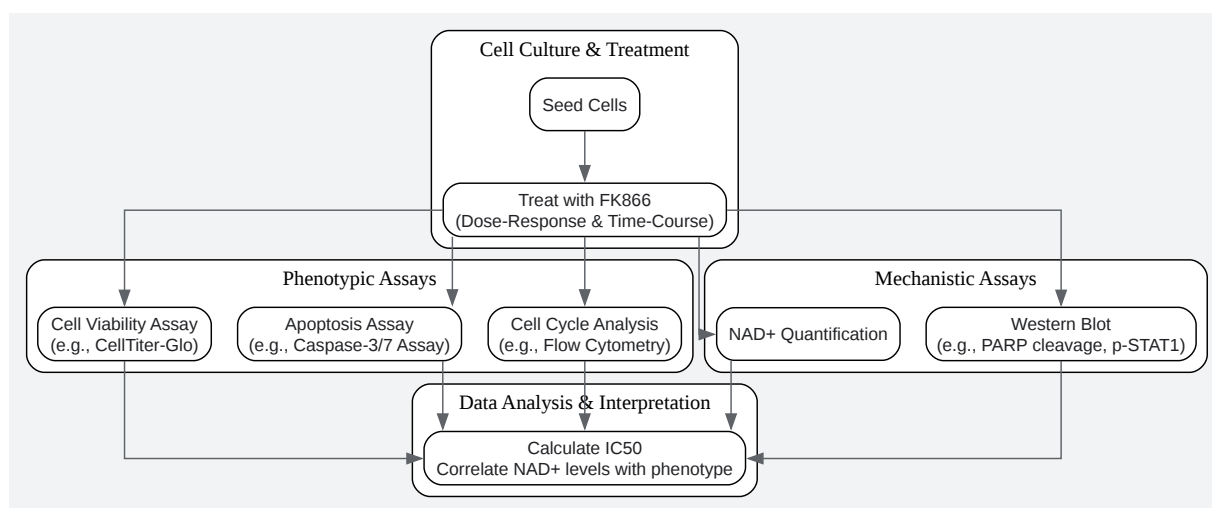
Methodology:

- **Cell Treatment:** Treat cells with FK866 at various concentrations and for different time points.
- **Cell Lysis:** Harvest and lyse the cells to release intracellular metabolites.

- **NAD⁺ Quantification:** Use a commercially available NAD/NADH assay kit that employs a colorimetric or fluorometric method to quantify the amount of NAD⁺.
- **Data Normalization:** Normalize the NAD⁺ levels to the total protein concentration of each sample.

Self-Validation: A dose- and time-dependent decrease in intracellular NAD⁺ levels following FK866 treatment provides direct evidence of NAMPT inhibition. This can be further validated by observing a rescue of NAD⁺ levels upon co-treatment with nicotinamide mononucleotide (NMN), the product of the NAMPT reaction.

Diagram: Experimental Workflow for In Vitro FK866 Characterization



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Caption: A typical experimental workflow for the in vitro evaluation of FK866.

Section 4: In Vivo Evaluation of FK866 Efficacy

Translating in vitro findings to in vivo models is a critical step in drug development.

Animal Models

Xenograft models, where human cancer cells are implanted into immunocompromised mice, are commonly used to evaluate the anti-tumor efficacy of FK866.[\[16\]](#)

Protocol 3: In Vivo Xenograft Study

Objective: To assess the anti-tumor activity of FK866 in a mouse xenograft model.

Methodology:

- **Tumor Implantation:** Subcutaneously inject a suspension of cancer cells into the flank of immunocompromised mice.
- **Tumor Growth Monitoring:** Allow tumors to reach a palpable size (e.g., 100-200 mm³).
- **Treatment Administration:** Randomize mice into treatment and control groups. Administer FK866 (e.g., via intraperitoneal injection) at a predetermined dose and schedule. The control group receives a vehicle.
- **Tumor Measurement:** Measure tumor volume regularly using calipers.
- **Endpoint:** At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., histology, biomarker analysis).

Authoritative Grounding: The in vivo concentrations of FK866 used in such studies should be guided by pharmacokinetic data to ensure they are comparable to the effective in vitro concentrations.[\[18\]](#)

Section 5: Therapeutic Applications and Future Directions

FK866 has demonstrated anti-cancer activity in a variety of preclinical models, including:

- Anaplastic meningiomas[16]
- Small cell lung cancer[17]
- Cholangiocarcinoma[15]
- Pancreatic cancer[19]
- Leukemia[15]

Furthermore, FK866 has been investigated in combination with other chemotherapeutic agents, such as cisplatin and gemcitabine, with some studies showing enhanced anti-cancer effects. [15]

Beyond oncology, the role of NAMPT in inflammation and immune responses suggests potential applications for FK866 in inflammatory and autoimmune diseases.[20] For instance, FK866 can modulate the function of immune cells like T lymphocytes and macrophages.[20]

Section 6: Challenges and Considerations

Despite its promising preclinical activity, the clinical development of FK866 has faced challenges. Phase I and II clinical trials have been conducted for various malignancies, but issues such as dose-limiting toxicities and insufficient efficacy have been reported.[2][20] Systemic NAD⁺ depletion can lead to adverse effects, including bone marrow suppression.[12]

Current research is focused on developing novel NAMPT inhibitors with improved therapeutic windows and exploring strategies like proteolysis-targeting chimeras (PROTACs) that use FK866 as a warhead to induce the degradation of NAMPT.[9]

Conclusion

FK866 remains a cornerstone tool for studying the biological roles of NAMPT and the consequences of NAD⁺ depletion. Its high specificity and potency make it an invaluable pharmacological probe. While its direct clinical application has been challenging, the insights gained from FK866 research continue to fuel the development of next-generation NAMPT-targeting therapies with the potential to treat a range of diseases, most notably cancer. The

strategic application of the methodologies outlined in this guide will enable researchers to further elucidate the therapeutic potential of NAMPT inhibition.

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